

# proper handling and storage procedures for 1-tert-butyl-3-phenylthiourea

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-tert-butyl-3-phenylthiourea

Cat. No.: B087764

[Get Quote](#)

## Application Notes and Protocols for 1-tert-butyl-3-phenylthiourea

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling, storage, and use of **1-tert-butyl-3-phenylthiourea** (CAS RN: 14327-04-9). The information is intended to ensure the safety of laboratory personnel and to maintain the integrity of the compound for research and development purposes.

### Section 1: Compound Information

#### 1.1. Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> S	ChemicalBook[1]
Molecular Weight	208.32 g/mol	ChemicalBook[1]
Appearance	White to off-white crystalline powder	General knowledge
Melting Point	Not available	General knowledge
Boiling Point	Not available	
Solubility	Soluble in many organic solvents. Limited solubility in water.	
Stability	Stable under recommended storage conditions.[2]	

## 1.2. Safety and Hazard Information

Hazard Statement	Precautionary Statement	Pictogram
Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves/protective clothing/eye protection/face protection.	GHS07

Note: This information is based on the Safety Data Sheet for the closely related compound Phenylthiourea and general chemical safety principles.

## Section 2: Proper Handling and Personal Protective Equipment (PPE)

Proper handling of **1-tert-butyl-3-phenylthiourea** is crucial to minimize exposure and prevent contamination. The following procedures should be strictly adhered to in a laboratory setting.

## 2.1. Engineering Controls

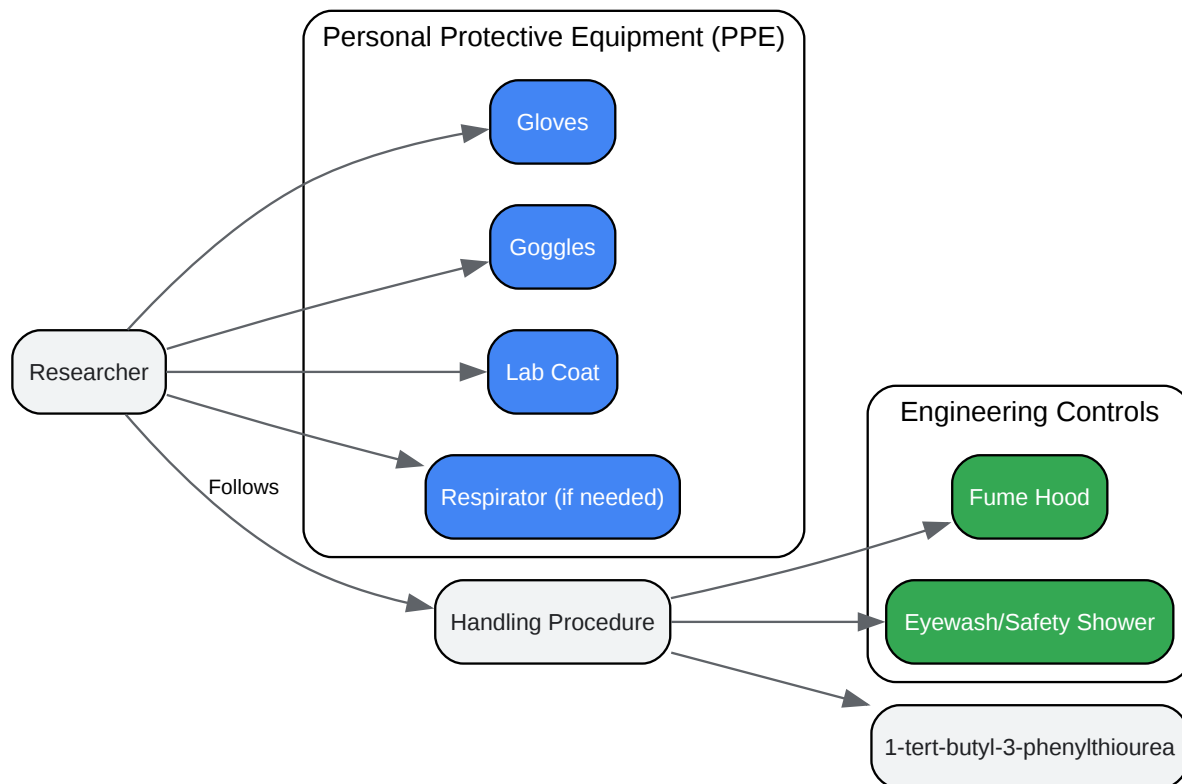
- Work in a well-ventilated area, preferably in a certified chemical fume hood.[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[3\]](#)

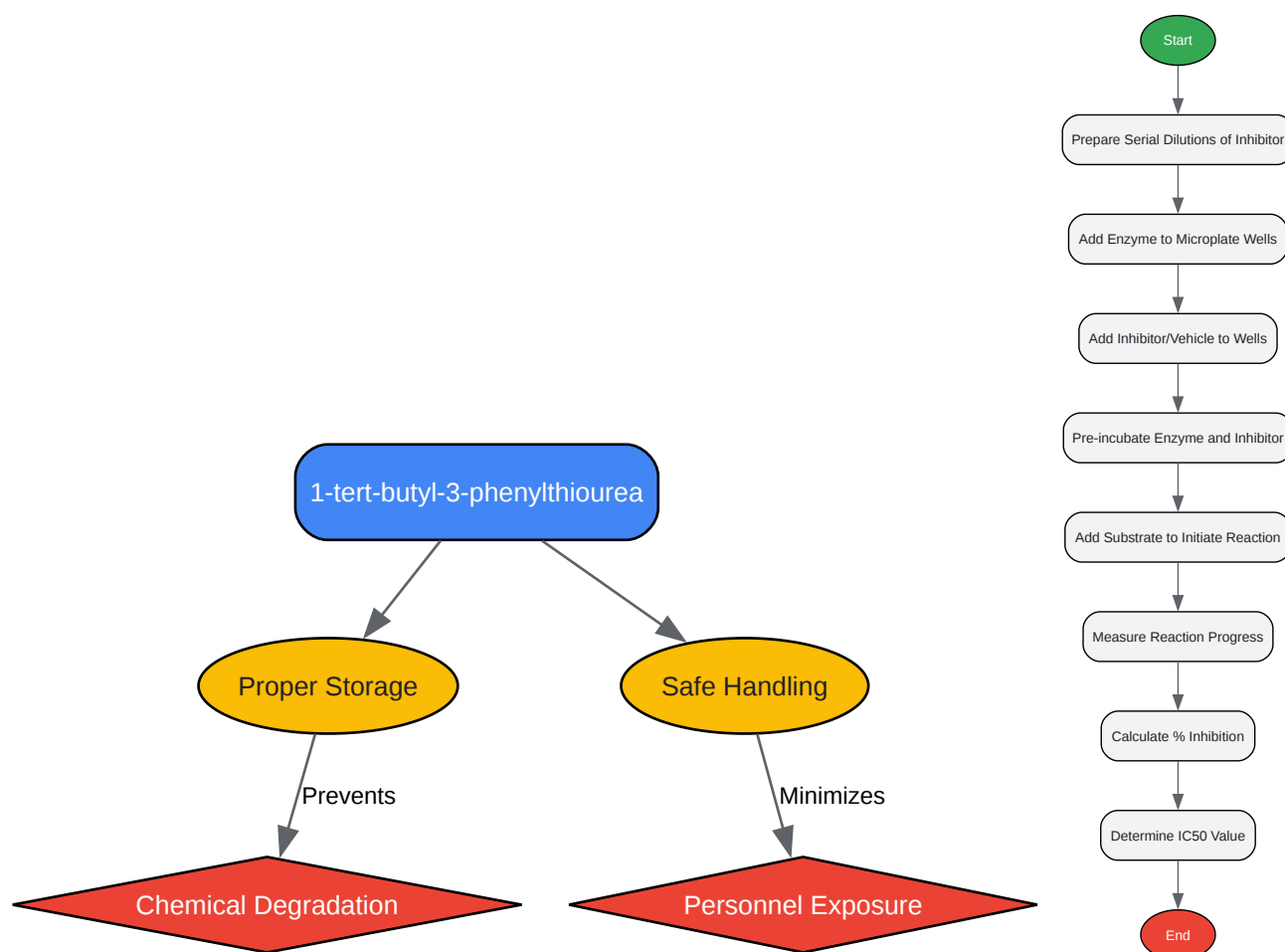
## 2.2. Personal Protective Equipment (PPE)

PPE Item	Specification
Gloves	Nitrile or neoprene gloves. Check for breakthrough times.
Eye Protection	Chemical safety goggles or a face shield.
Lab Coat	A flame-retardant lab coat should be worn at all times.
Respiratory Protection	If working with large quantities or if dust is generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

## 2.3. General Handling Procedures

- Avoid inhalation of dust and vapors.
- Avoid contact with skin and eyes.
- Use non-sparking tools and equipment.
- Keep containers tightly closed when not in use.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-tert-Butyl-3-phenylthiourea CAS#: 14327-04-9 [m.chemicalbook.com]
- 2. TIHOUREA - Ataman Kimya [atamanchemicals.com]
- 3. hillbrothers.com [hillbrothers.com]
- To cite this document: BenchChem. [proper handling and storage procedures for 1-tert-butyl-3-phenylthiourea]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b087764#proper-handling-and-storage-procedures-for-1-tert-butyl-3-phenylthiourea>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)